CAS number and identifiers for (S)-2-Tosyloxypropionic acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*(S)-2-(Toluene-4-sulfonyloxy)-propionic acid*
CAS No.:	*70836-98-5*
Cat. No.:	*B1611061*

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Technical Guide: (S)-2-Tosyloxypropionic Acid

CAS Registry Number: 70836-98-5 Primary Application: Chiral Intermediate for SN2 Inversion Synthesis

Identity & Physicochemical Properties[1][2][3][4][5][6][7]

(S)-2-Tosyloxypropionic acid is the sulfonate ester derivative of L-lactic acid. It serves as a "chiral switch" molecule: by converting the hydroxyl group of L-lactic acid into a good leaving group (tosylate), it enables nucleophilic substitution reactions that proceed with inversion of configuration, granting access to D-series (R-configuration) derivatives from the abundant L-series pool.

Core Identifiers

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Identifier Type	Value
CAS Number	70836-98-5
IUPAC Name	(2S)-2-[(4-methylphenyl)sulfonyl]oxypropanoic acid
Common Synonyms	(S)-2-(p-Toluenesulfonyloxy)propionic acid; O-Tosyl-L-lactic acid; (S)-(-)-2-Tosyloxypropionic acid
Molecular Formula	$C_{10}H_{12}O_5S$
Molecular Weight	244.26 g/mol
InChI Key	QXYOROBKCZWFKK-QMMMGPOBSA-N
SMILES	C(=O)c1ccc(C)cc1)C(=O)O
Stereochemistry	(S)-Enantiomer (Derived from L-Lactic Acid)

Physicochemical Data

Property	Description
Appearance	White to off-white solid or viscous oil (grade dependent)
Solubility	Soluble in DCM, Chloroform, Ethyl Acetate; slightly soluble in water (hydrolyzes slowly)
Reactivity	Highly reactive electrophile at the C2 position; prone to hydrolysis
Storage	2–8°C, Inert Atmosphere (Argon/Nitrogen), Desiccated

Stereochemistry & Nomenclature Logic

Understanding the stereochemical lineage is critical for experimental design.

- Precursor: L-Lactic acid (CAS 79-33-4) has the (S) configuration.

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- Transformation: Tosylation occurs at the oxygen atom, not the chiral carbon. Therefore, the (S) configuration is retained in (S)-2-Tosyloxypropionic acid.
- Reactivity: Subsequent reaction with a nucleophile (e.g., amine, azide, thiol) follows an SN2 mechanism, resulting in inversion to the (R) configuration (D-series).

Stereochemical Pathway:

Synthesis Protocol

The synthesis typically proceeds via the reaction of L-lactic acid with p-toluenesulfonyl chloride (TsCl) in the presence of a base. While direct tosylation of the acid is possible, protecting the carboxyl group (as a methyl ester) often improves yield, followed by careful hydrolysis. The protocol below describes the direct generation or the handling of the acid form.

Reagents & Conditions

- Substrate: L-Lactic Acid (anhydrous).
- Reagent: p-Toluenesulfonyl Chloride (TsCl) (1.1 equiv).
- Base: Pyridine (solvent/base) or Triethylamine in DCM.
- Temperature: 0°C to Room Temperature (exothermic reaction).

Workflow Diagram

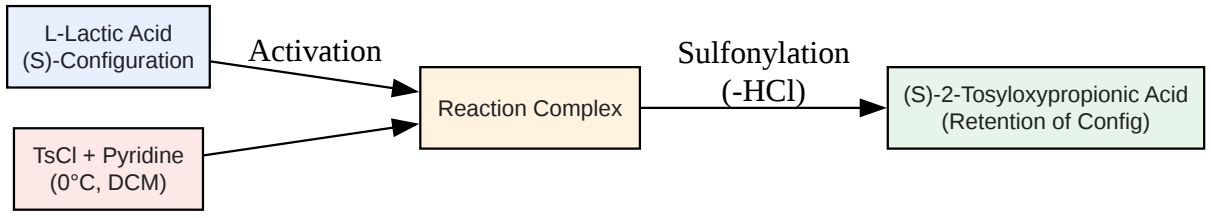

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Figure 1: Synthetic pathway for the production of (S)-2-Tosyloxypropionic acid retaining (S)-stereochemistry.

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Applications: The Chiral Inversion Switch

The primary utility of CAS 70836-98-5 is to access (R)-propionic acid derivatives (D-amino acid analogs, herbicides, and thiol-based drugs) from inexpensive L-lactic acid.

Key Reaction: Nucleophilic Substitution (SN2)

The tosyl group is an excellent leaving group (

). When treated with a nucleophile, the nucleophile attacks the chiral center from the backside, inverting the stereochemistry.

Example Application: Synthesis of N-Methyl-D-Alanine

- Substrate: (S)-2-Tosyloxypropionic acid (CAS 70836-98-5).[1][2][3]
- Nucleophile: Methylamine (

).
- Mechanism: SN2 attack displaces the tosylate.
- Product: N-Methyl-D-Alanine (CAS 29475-64-7) – (R)-Configuration.

Mechanism Diagram

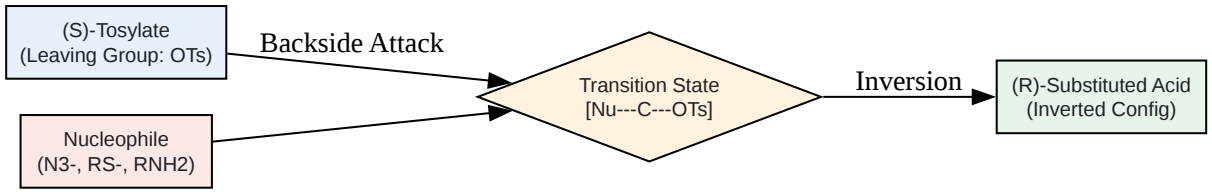

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Figure 2: Mechanism of SN2 displacement showing the inversion from (S)-Tosylate to (R)-Product.

Handling & Safety Profile

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As a sulfonate ester, this compound is a potent alkylating agent and should be handled with strict safety protocols.

- Hazard Classification: Skin Irritant (H315), Eye Irritant (H319).[4][5] Potential Mutagen (due to alkylating capability).
- Stability: Moisture sensitive.[6] Hydrolyzes to L-lactic acid and p-toluenesulfonic acid in the presence of water/humidity.
- Storage: Store under inert gas (Argon) at 2–8°C.
- Disposal: Quench with aqueous ammonia or sodium hydroxide to hydrolyze the tosylate before disposal.

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- To cite this document: BenchChem. [CAS number and identifiers for (S)-2-Tosyloxypropionic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1611061/docs#cas-number-and-identifiers-for-s-2-tosyloxypropionic-acid]

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